

Technical Monograph & Safety Guide: Boc-Met-Gly-OSu

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Compound of Interest

Compound Name: *Boc-Met-Gly-OSu*

Cat. No.: *B12087724*

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Part 1: Substance Identity & Chemical Profile

Compound Name:

-(tert-Butoxycarbonyl)-L-methionylglycine

-hydroxysuccinimide ester Common Name: **Boc-Met-Gly-OSu** CAS Registry Number: 23446-04-0 (Primary reference); Free acid precursor (Boc-Met-Gly-OH): 23446-03-9 Molecular Formula:

Molecular Weight: 403.45 g/mol [1]

Chemical Structure

The compound consists of the dipeptide Methionine-Glycine, protected at the N-terminus with a Boc group and activated at the C-terminus as an NHS (OSu) ester.

Key Functional Groups:

- Boc Group (tert-Butyloxycarbonyl): Acid-labile amine protection.[1][2]
- Methionine Side Chain: Thioether (-S-CH₃), susceptible to oxidation to sulfoxide/sulfone.[1]
- NHS Ester (N-Hydroxysuccinimide): Highly reactive electrophile for amine coupling.[1]

Part 2: Safety Data Sheet (SDS) Summary

Note: This section synthesizes safety data based on GHS classifications for activated peptide esters and specific analog data.

Hazard Identification (GHS Classification)

Signal Word:WARNING[1][3][4]

Hazard Class	Category	Hazard Statement Code	Description
Skin Corrosion/Irritation	2	H315	Causes skin irritation.
Serious Eye Damage/Irritation	2A	H319	Causes serious eye irritation.[1]
STOT - Single Exposure	3	H335	May cause respiratory irritation.[1]
Skin Sensitization	1	H317	May cause an allergic skin reaction (Characteristic of NHS esters).[1]

Precautionary Protocols

- Prevention (P261, P280): Avoid breathing dust/fume.[1] Wear nitrile gloves, safety goggles, and lab coat.[1] Work within a certified chemical fume hood.[1]
- Response (P302+P352, P305+P351+P338):
 - IF ON SKIN: Wash with plenty of soap and water.[1][5]
 - IF IN EYES: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do.[1]
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed.

Stability & Reactivity

- **Moisture Sensitivity:** HIGH. The NHS ester moiety is prone to hydrolysis, releasing N-hydroxysuccinimide and the free acid (Boc-Met-Gly-OH), rendering the compound inactive for coupling.
- **Oxidation Sensitivity:** MODERATE. The methionine thioether can oxidize.[1] Avoid strong oxidizing agents (e.g., peroxides, high-concentration oxygen).[1]
- **Incompatible Materials:** Strong bases, amines (uncontrolled reaction), water/moisture.[1]

Part 3: Technical Application Guide

Strategic Utility in Peptide Synthesis

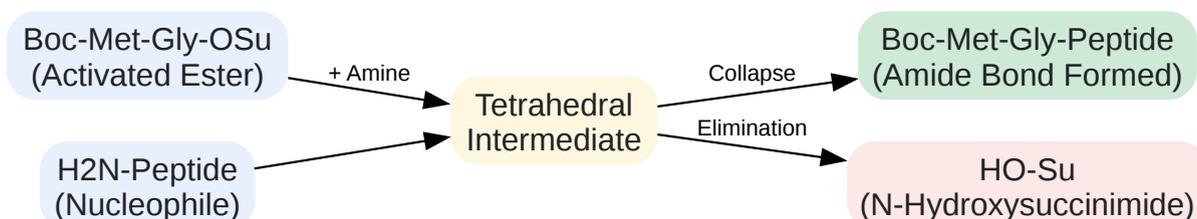
Boc-Met-Gly-OSu is a specialized "segment condensation" reagent.

Why use this pre-activated dipeptide?

- **Racemization Control:** In standard peptide synthesis, activating a peptide fragment at the C-terminus often leads to racemization (loss of chirality) via oxazolone formation.[1] However, Glycine is achiral.[1] By having Glycine at the C-terminus (the activation site), this reagent eliminates the risk of racemization during the coupling step [1].[1]
- **Methionine Protection:** Methionine is sensitive.[1] Introducing it as part of a pre-purified, crystalline dipeptide block reduces the number of steps the sensitive thioether is exposed to crude reaction conditions.[1]

Reaction Mechanism: Aminolysis

The core utility is the nucleophilic attack of a primary amine (N-terminus of the target chain) on the carbonyl carbon of the NHS ester.[1]



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Figure 1: Mechanism of aminolysis.[1] The amine attacks the ester carbonyl, displacing N-hydroxysuccinimide.

Experimental Protocol: Segment Coupling

Objective: Couple **Boc-Met-Gly-OSu** to a resin-bound peptide (H-Ala-Resin) or free amine in solution.

Reagents:

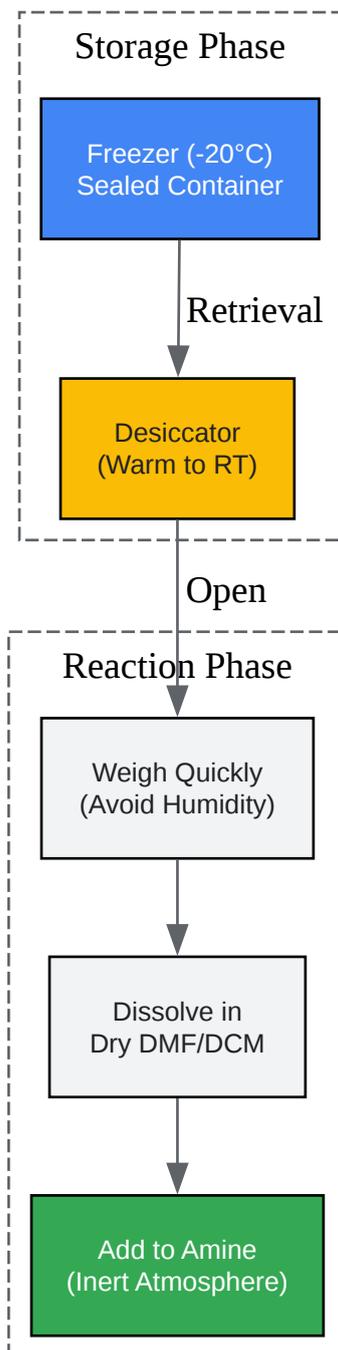
- **Boc-Met-Gly-OSu** (1.2 - 1.5 equivalents)
- DIEA (Diisopropylethylamine) or NMM (N-Methylmorpholine) (1.5 equivalents)[1]
- Solvent: Anhydrous DMF (Dimethylformamide) or DCM (Dichloromethane)[1]

Workflow:

- Preparation: Remove **Boc-Met-Gly-OSu** from -20°C storage and allow it to equilibrate to room temperature in a desiccator before opening. This prevents condensation and hydrolysis [2].[1]
- Dissolution: Dissolve the ester in minimum anhydrous DMF.
- Coupling: Add the solution to the amine component. Add base (DIEA) only if the amine is a salt (e.g., HCl salt).[1] If using free amine, base may be omitted to reduce risk of base-catalyzed side reactions.[1]
- Monitoring: Stir at Room Temperature (RT) for 2–4 hours. Monitor via Kaiser Test (if solid phase) or TLC/HPLC (if solution phase).[1]
- Workup:
 - Solid Phase:[6][7] Wash resin with DMF (3x), DCM (3x).[1]

- Solution Phase: Dilute with EtOAc, wash with 5% citric acid (removes HOSu and unreacted amine), water, and brine.[1] Dry over Na₂SO₄. [1]

Handling & Storage Workflow



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Figure 2: Critical handling workflow to prevent hydrolysis of the active ester.

Part 4: Quantitative Data Summary

Property	Value / Specification
Solubility	Soluble in DMF, DMSO, DCM, Ethyl Acetate. Insoluble in water (hydrolyzes).[1]
Melting Point	102–105°C (Typical for similar Boc-dipeptide esters) [3]
Purity Standard	>98% (HPLC), <0.5% Free Acid
Storage Temp	-20°C (Long term), 2–8°C (Short term active use)
Hydrolysis Rate	$t_{1/2} \approx 1\text{-}2$ hours in aqueous pH 8.0 (Avoid aqueous bases)

References

- Benoiton, N. L. (2006).[1] Chemistry of Peptide Synthesis. CRC Press.[1][7] (Explains the racemization-free nature of Glycine/Proline C-terminal activation).
- Sigma-Aldrich. (n.d.).[1] Handling of Moisture Sensitive Reagents. (General protocol for NHS esters).
- ChemicalBook. (2025).[1][2] **Boc-Met-Gly-OSu** Product Properties and CAS 23446-04-0 Data.
- PubChem. (n.d.).[1] Compound Summary: N-Hydroxysuccinimide Esters Toxicity.

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Sources

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- [3. BOC-ALA-GLY-OH | 28782-78-7 \[chemicalbook.com\]](#)
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